

Chroman-3-amine storage conditions 0-8°C

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Compound Focus: Chroman-3-amine

CAS No.: 60575-19-1

Cat. No.: S570558

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Storage & Handling Specifications

The table below summarizes the key physical and storage data for **Chroman-3-amine** and its common salt form.

Property	Chroman-3-yl-methylamine (Free Base)	Chroman-3-ylamine Hydrochloride (Salt)
CAS Number	10185-46-3 [1]	18518-71-3 [2] [3]
Appearance	Yellow liquid [1]	Cream to white powder [2]
Molecular Formula	C ₁₀ H ₁₃ NO [1]	C ₉ H ₁₂ ClNO [3]
Molecular Weight	163.22 g/mol [1]	185.65 g/mol [2] [3]
Recommended Storage	0-8°C [1]	0-8°C [2]
Purity	≥ 95% (HPLC) [1]	≥ 98% (NMR) [2]

Troubleshooting Common Experimental Issues

Here are some common questions and issues that researchers might encounter.

FAQ 1: The appearance of my Chroman-3-yl-methylamine (free base) has changed. What should I do?

- **Issue:** The compound is supplied as a yellow liquid [1]. If you observe a significant darkening in color, an increase in viscosity, or the formation of solids, it may indicate decomposition or absorption of moisture/atmospheric CO₂.
- **Action:** Check storage conditions first. The compound must be stored in a sealed container at **0-8°C** [1]. For long-term storage, consider using inert atmosphere packaging (e.g., under nitrogen or argon). Analyze the material by HPLC or TLC and compare it to a fresh standard or the Certificate of Analysis (COA) to confirm purity and identity before use in critical reactions.

FAQ 2: The free base is difficult to handle in solid-phase synthesis. Is there an alternative?

- **Issue:** The liquid nature of the free base can make it difficult to weigh accurately and handle in automated or solid-phase synthesis.
- **Solution:** Consider using **Chroman-3-ylamine hydrochloride** instead. It is a solid (cream to white powder) and is generally more stable, while still allowing for the amine to be deprotonated for reaction as needed [2] [3]. Ensure your reaction conditions are compatible with the hydrochloride salt.

FAQ 3: How can I monitor the consumption of Chroman-3-amine in my reaction?

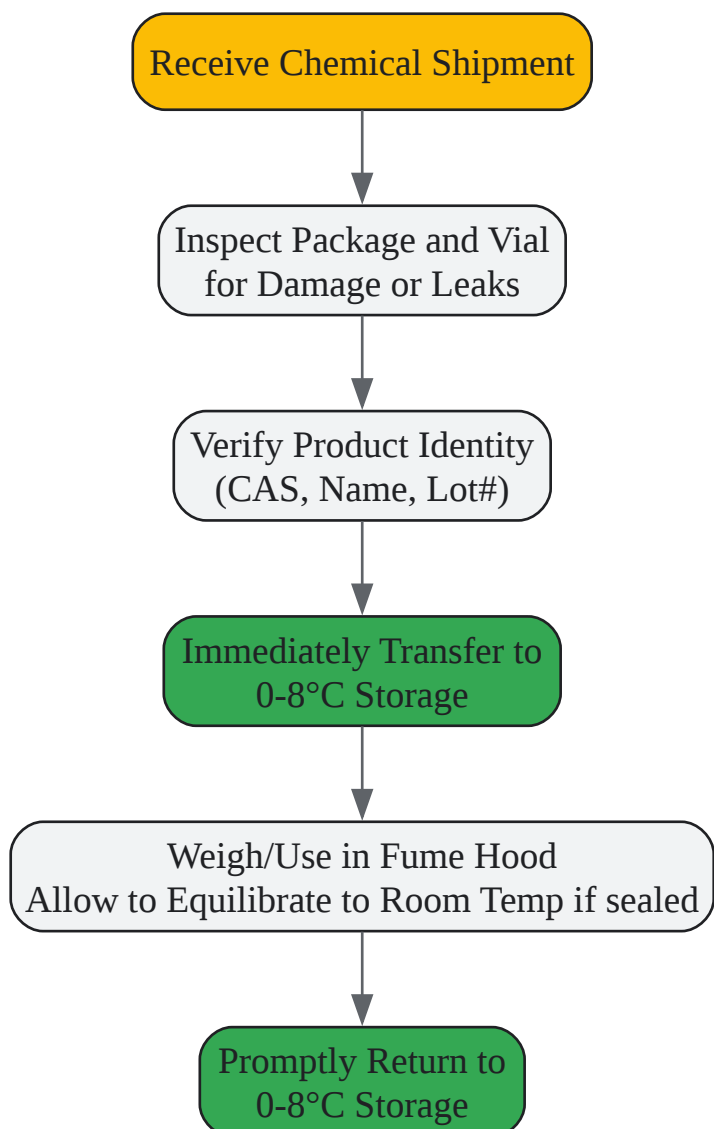
- **Issue:** Researchers need to track the progress of a reaction where **Chroman-3-amine** is a starting material.
- **Solution:** Gas Chromatography (GC) is a highly effective technique for this purpose. You can develop a GC method with a suitable column and detector (like a Flame Ionization Detector (FID) or Mass Spectrometer (MS)) to separate and quantify the amine relative to your reaction products [4]. Sample preparation may involve derivatization to improve volatility or simple dilution in a compatible solvent.

Experimental Protocols

The following workflows outline key procedures for handling and analyzing **Chroman-3-amine**.

Protocol 1: Standard Handling and Storage Workflow

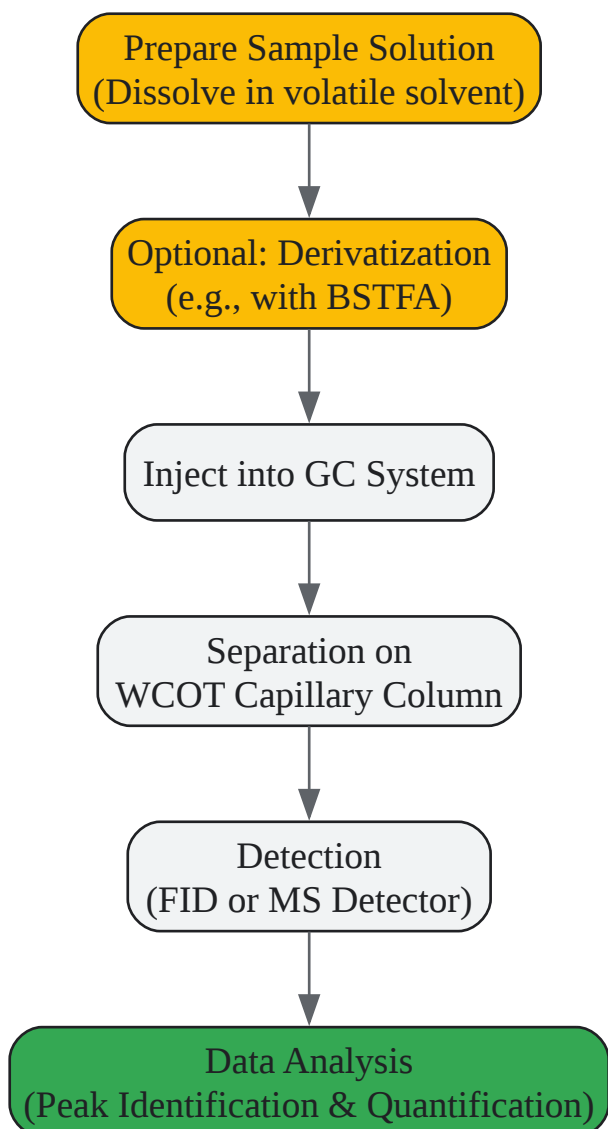
This diagram outlines the recommended procedure for receiving, storing, and using **Chroman-3-amine** to ensure its stability.



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Protocol 2: Analytical Quality Control via Gas Chromatography (GC)

Chromatographic techniques like GC are vital for identifying and quantifying amine compounds and their degradation products [4]. The workflow below summarizes the key steps for this analysis.



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Method Details:

- **Sample Preparation:** Dissolve a small amount of the compound in a suitable volatile solvent (e.g., methanol, dichloromethane). For better volatility and separation, consider derivatizing the amine using a silylating agent like **N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA)** [4].
- **GC Conditions:**
 - **Column:** A Wall-Coated Open Tubular (WCOT) capillary column is recommended for high-resolution separation [4].
 - **Detector:** A Flame Ionization Detector (FID) is standard for quantification. For definitive identification of unknown or degradation products, coupling the GC to a **Mass Spectrometer (MS)** is ideal [4].

- **Analysis:** Compare the retention times and mass spectra of your sample against known standards to confirm identity and check for impurities.

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References

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3. Buy Chroman-3-amine hydrochloride (EVT-293108) [evitachem.com]
4. A review of gas chromatographic techniques for identification of... [link.springer.com]

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